

Application Note: Quantification of (-)-Fenoxaprop in Water Samples by LC-MS/MS

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Compound of Interest

Compound Name: Fenoxaprop, (-)-

CAS No.: 113776-21-9

Cat. No.: B15722565

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Abstract

This application note details a robust and sensitive method for the quantification of the active enantiomer of **fenoxaprop, (-)-fenoxaprop** (also known as fenoxaprop-P), in various water matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol outlines procedures for sample preparation, chromatographic separation, and mass spectrometric detection. This method is suitable for researchers, environmental scientists, and professionals in drug development and regulatory monitoring requiring accurate determination of this herbicide at trace levels.

Introduction

Fenoxaprop-p-ethyl is a widely used herbicide for post-emergence control of grassy weeds in various crops. In the environment, it rapidly hydrolyzes to its biologically active form, fenoxaprop-P acid [(-)-fenoxaprop]. Due to its potential for environmental contamination of water sources, a reliable and sensitive analytical method is crucial for monitoring its presence. This document provides a detailed protocol for the analysis of (-)-fenoxaprop in water, leveraging the high selectivity and sensitivity of LC-MS/MS.

Experimental Protocol

Sample Preparation

Two primary methods for sample preparation are presented, depending on the required limit of quantification and the complexity of the water matrix.

Method A: Direct Dilution (for higher concentration screening)

This method is a simplified approach suitable for water samples where the expected concentration of fenoxaprop is relatively high.

- Collect water samples in clean, amber glass bottles.
- Allow the sample to reach room temperature.
- For each sample, transfer 30 mL into a 100 mL measuring cylinder.[\[1\]](#)
- Add methanol to the sample. The final solution should be a known dilution, for example, a 1:1 ratio of water to methanol.[\[1\]](#)
- Vortex the mixture for 30 seconds.
- Transfer an aliquot of the diluted sample into an autosampler vial for LC-MS/MS analysis.

Method B: Solid-Phase Extraction (SPE) (for trace-level quantification)

This method is recommended for achieving lower detection limits and for analyzing complex water matrices such as surface or groundwater.

- Filter water samples using a 0.7- μ m glass fiber filter to remove particulate matter.[\[2\]](#)
- Condition a graphitized carbon-based SPE cartridge (e.g., Carbowpak-B, 0.5 g) by passing methanol followed by deionized water.[\[2\]](#)[\[3\]](#)
- Load 1 L of the filtered water sample onto the conditioned SPE cartridge at a flow rate of approximately 20 mL/min.[\[2\]](#)
- After loading, dry the cartridge under a gentle stream of nitrogen.

- Elute the trapped analytes with an appropriate solvent. A common elution solvent is a mixture of methylene chloride and methanol (e.g., 80:20 v/v) acidified with a small amount of trifluoroacetic acid anhydride (0.2%).^[2]
- Evaporate the eluate to near dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase (e.g., 50:50 methanol:water) for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm) ^[2]
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	0 min: 10% B; 15 min: 90% B; 20 min: 90% B; 21 min: 10% B; 25 min: 10% B
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40°C

Mass Spectrometry (MS/MS) Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temp.	400°C
Gas Flow	Desolvation: 800 L/hr; Cone: 50 L/hr
MRM Transitions	To be optimized for (-)-Fenoxaprop (Fenoxaprop acid)

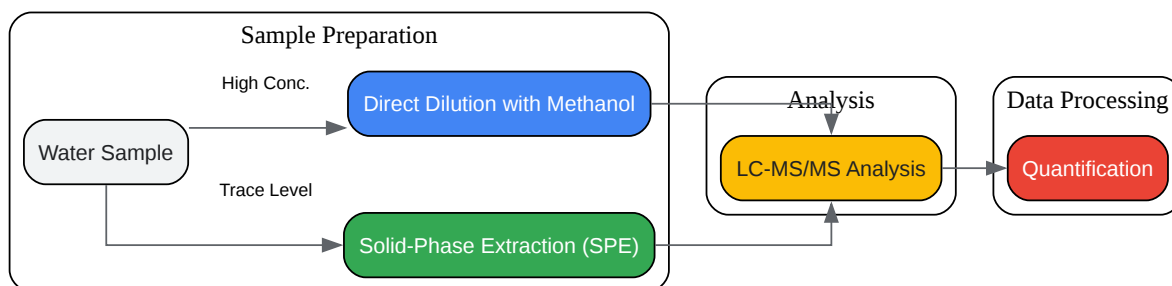
Note: The specific MRM transitions (precursor and product ions) and collision energies for (-)-fenoxaprop should be determined by infusing a standard solution into the mass spectrometer.

Quantitative Data Summary

The following table summarizes typical performance data for the LC-MS/MS method for (-)-fenoxaprop quantification in water. The values are indicative and may vary based on the specific instrumentation and matrix.

Parameter	Typical Value
Limit of Quantification (LOQ)	0.5 ng/mL (Direct Dilution)[1]; 5-10 ng/L (SPE) [3][4]
Limit of Detection (LOD)	0.15 ng/mL (Direct Dilution); 1-3 ng/L (SPE)
Linearity (r^2)	> 0.995
Recovery (SPE)	85 - 110%
Precision (%RSD)	< 15%

Experimental Workflow Diagram



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Caption: Workflow for the quantification of (-)-Fenoxaprop in water samples.

Conclusion

The described LC-MS/MS method provides a reliable and sensitive tool for the quantification of (-)-fenoxaprop in water samples. The choice between direct dilution and solid-phase extraction allows for flexibility depending on the required sensitivity and the sample matrix. This protocol can be readily implemented in environmental monitoring laboratories and for research purposes.

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